

Improving the efficacy of TIS108 in different plant species

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

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TIS108 Technical Support Center

Welcome to the **TIS108** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing **TIS108**, a triazole-type strigolactone (SL) biosynthesis inhibitor, in various plant species. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data to support your research endeavors.

Frequently Asked Questions (FAQs)

Q1: What is **TIS108** and what is its primary mechanism of action in plants?

A1: **TIS108** is a chemical inhibitor of strigolactone (SL) biosynthesis.^{[1][2]} Strigolactones are a class of plant hormones that regulate various aspects of plant development, including shoot branching and root architecture.^[1] **TIS108** functions by inhibiting a key enzymatic step in the SL biosynthesis pathway, likely a cytochrome P450 monooxygenase such as MAX1 or its homologs.^[1] This inhibition leads to a decrease in endogenous SL levels, resulting in a phenotype characteristic of SL-deficient mutants, such as increased shoot branching and reduced root hair elongation.^[1]

Q2: In which plant species has **TIS108** been shown to be effective?

A2: **TIS108** has been demonstrated to be effective in the model plant *Arabidopsis thaliana* and in rice (*Oryza sativa*).^{[1][3]} Studies have also shown its application in tomato (*Solanum*

lycopersicum) to study stress resistance.[4][5] Its broad applicability to other plant species is anticipated due to the conserved nature of the strigolactone biosynthesis pathway.[1]

Q3: What are the expected phenotypic outcomes of a successful **TIS108** treatment?

A3: The primary and most easily observable phenotype is an increase in shoot branching or tillering.[1][3] Other reported phenotypes include repressed root hair elongation.[1] Importantly, at effective concentrations, **TIS108** does not typically cause dwarfism, a common side effect of other less specific P450 inhibitors.[3]

Q4: Can the effects of **TIS108** be reversed or rescued?

A4: Yes, the phenotypic effects of **TIS108** can be rescued by the co-application of a synthetic strigolactone analog, such as GR24.[1] This serves as a crucial control experiment to confirm that the observed phenotypes are indeed due to the inhibition of SL biosynthesis.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
No observable phenotype (e.g., no increase in branching).	<ul style="list-style-type: none">- Incorrect concentration: The applied concentration of TIS108 may be too low for the specific plant species or experimental conditions.- Ineffective delivery: The application method (e.g., foliar spray, soil drench) may not be optimal for uptake in the target plant.- Degradation of TIS108: The TIS108 stock solution may have degraded due to improper storage or handling.- Plant insensitivity: The specific plant species or cultivar may have a less sensitive SL signaling pathway.	<ul style="list-style-type: none">- Perform a dose-response experiment to determine the optimal concentration (e.g., 1-10 μM for Arabidopsis).- Try alternative delivery methods. For example, if foliar spray is ineffective, try a soil drench or in-vitro application.- Prepare a fresh stock solution of TIS108. Ensure it is stored correctly (see Experimental Protocols).- Confirm the phenotype of a known SL-deficient mutant in the same genetic background to ensure the pathway is active.
Observed phenotype is not as expected (e.g., stunted growth, chlorosis).	<ul style="list-style-type: none">- Off-target effects: The concentration of TIS108 used may be too high, leading to inhibition of other cytochrome P450 enzymes involved in other hormone biosynthesis pathways (e.g., gibberellins, brassinosteroids).[6][7][8]- Solvent toxicity: The solvent used to dissolve TIS108 (e.g., DMSO, acetone) may be at a toxic concentration for the plant.	<ul style="list-style-type: none">- Reduce the concentration of TIS108. A dose-response curve can help identify a concentration that is effective without causing phytotoxicity.- Ensure the final concentration of the solvent in the treatment solution is below the toxic threshold for your plant species (typically <0.1%). Run a solvent-only control.
Inconsistent results between experiments.	<ul style="list-style-type: none">- Variability in plant growth conditions: Differences in light, temperature, or nutrient availability can influence plant development and hormone	<ul style="list-style-type: none">- Maintain consistent and well-documented environmental conditions for all experiments.- Standardize the application protocol to ensure each plant

	signaling.- Inconsistent application: Variations in the volume or method of TIS108 application can lead to different effective concentrations.- Age of plants: The developmental stage of the plant can influence its response to hormone inhibitors.	receives a consistent dose.- Treat plants at the same developmental stage across all experiments.
Precipitation of TIS108 in stock or working solution.	- Low solubility: TIS108 has limited solubility in aqueous solutions.- Incorrect solvent: The solvent used may not be appropriate for the desired stock concentration.	- Prepare stock solutions in an appropriate organic solvent like DMSO or acetone at a higher concentration (e.g., 10-100 mM).[9]- Ensure the final concentration of the organic solvent in the aqueous working solution is low enough to not cause precipitation. Gentle warming and sonication may aid in solubilization.

Quantitative Data

Table 1: Efficacy of **TIS108** in *Arabidopsis thaliana*

Concentration (μM)	Number of Rosette Branches (Mean ± SE)	Reference
0 (Control)	2.8 ± 0.3	[1]
1	4.2 ± 0.4	[1]
3	5.5 ± 0.5	[1]
10	5.8 ± 0.6	[10]

Table 2: Efficacy of **TIS108** in Rice (*Oryza sativa*)

Concentration (μM)	Striga Germination Rate (%)	Tillering Number	Reference
0 (Control)	85	Not significantly affected	[11]
10	40	Not significantly affected	[11]
20	20	Not significantly affected	[11]
40	10	Not significantly affected	[11]

Table 3: Efficacy of **TIS108** in Tomato (*Solanum lycopersicum*) under Salt Stress

Treatment	Plant Height (cm, Mean ± SE)	Root Length (cm, Mean ± SE)	Reference
Control	18.5 ± 0.8	15.2 ± 0.7	[4][5]
NaCl	16.4 ± 0.7	11.6 ± 0.6	[4][5]
NaCl + GR24	17.8 ± 0.8	14.1 ± 0.7	[4][5]
NaCl + TIS108	15.1 ± 0.6	10.5 ± 0.5	[4][5]

Experimental Protocols

Protocol 1: Preparation of TIS108 Stock Solution

- Materials:
 - TIS108** powder
 - Dimethyl sulfoxide (DMSO) or acetone
 - Sterile microcentrifuge tubes or glass vials

- Pipettes and sterile filter tips
- Procedure:
 1. Weigh the desired amount of **TIS108** powder in a sterile container.
 2. Add the appropriate volume of DMSO or acetone to achieve the desired stock concentration (e.g., 10 mM or 100 mM).^[9]
 3. Vortex or sonicate until the **TIS108** is completely dissolved.
 4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 5. Store the stock solution at -20°C, protected from light.

Protocol 2: Application of **TIS108** to *Arabidopsis thaliana* (Soil Drench)

- Materials:
 - **TIS108** stock solution (e.g., 10 mM in DMSO)
 - Water or liquid growth medium
 - Potted *Arabidopsis thaliana* plants (e.g., 3-week-old)
- Procedure:
 1. Prepare the working solution by diluting the **TIS108** stock solution in water or liquid medium to the desired final concentration (e.g., 1 µM, 3 µM, 10 µM).^{[1][10]} The final DMSO concentration should not exceed 0.1%.
 2. Prepare a mock control solution with the same concentration of DMSO as the treatment solutions.
 3. Apply a consistent volume of the working solution or mock solution to the soil of each pot (e.g., 5-10 mL per pot).

4. Grow the plants under standard conditions and observe for phenotypic changes at desired time points.

Protocol 3: Application of TIS108 to Rice (*Oryza sativa*) (Foliar Spray)

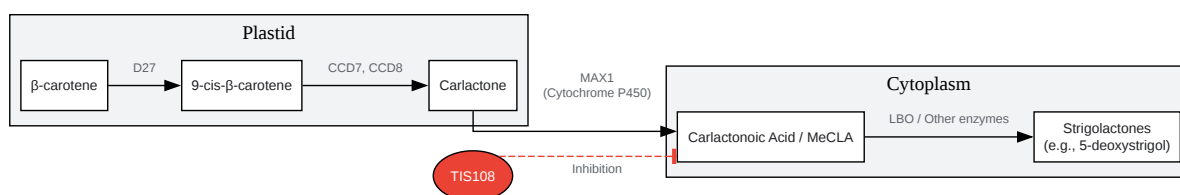
- Materials:
 - **TIS108** stock solution (e.g., 10 mM in a suitable solvent)
 - Water
 - Surfactant (e.g., Tween-20)
 - Spray bottle
- Procedure:
 1. Prepare the foliar spray solution by diluting the **TIS108** stock solution in water to the desired final concentration (e.g., 3 μ M).[\[12\]](#)
 2. Add a surfactant to the solution (e.g., 0.01-0.05% Tween-20) to ensure even coverage on the leaves.
 3. Prepare a mock control solution containing the solvent and surfactant at the same concentrations.
 4. Spray the leaves of the rice plants until runoff. Ensure both the adaxial and abaxial surfaces are covered.
 5. Allow the plants to dry and continue to grow under standard conditions.

Protocol 4: In Vitro Application of TIS108

- Materials:
 - **TIS108** stock solution

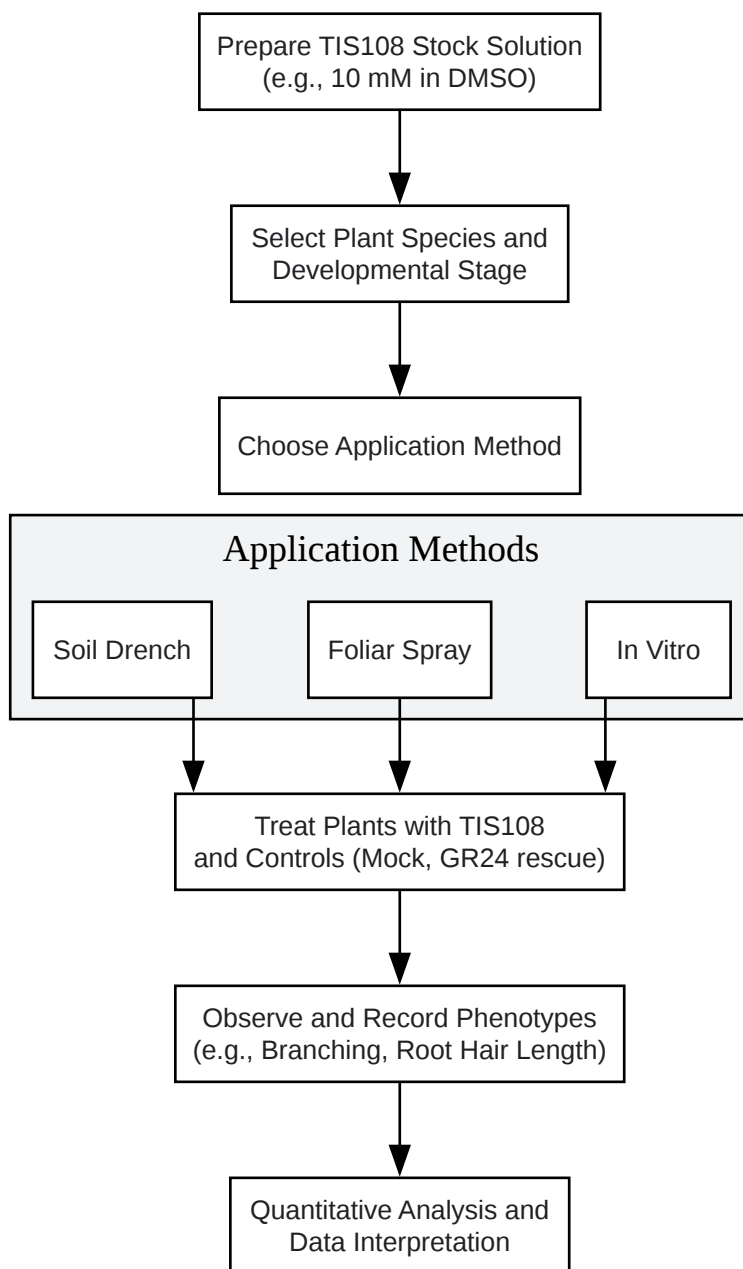
- Sterile plant growth medium (e.g., Murashige and Skoog)
- Sterile petri dishes or culture vessels
- Plant explants or seedlings for in-vitro culture
- Procedure:
 1. After autoclaving the growth medium and allowing it to cool to approximately 50-60°C, add the **TIS108** stock solution to the medium to achieve the desired final concentration.
 2. Mix the medium thoroughly to ensure even distribution of **TIS108**.
 3. Pour the medium into sterile petri dishes or culture vessels and allow it to solidify.
 4. Place the sterile plant material onto the **TIS108**-containing medium.
 5. Culture the plants under sterile conditions in a growth chamber.

Visualizations



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Caption: Simplified strigolactone biosynthesis pathway and the inhibitory action of **TIS108**.



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Caption: General experimental workflow for using **TIS108** in plant studies.

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- To cite this document: BenchChem. [Improving the efficacy of TIS108 in different plant species]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607597#improving-the-efficacy-of-tis108-in-different-plant-species]

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